

Application Notes and Protocols for Intraoperative Fluorescence Imaging with EC-17

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Compound of Interest

Compound Name: *Ec-17*

Cat. No.: *B569181*

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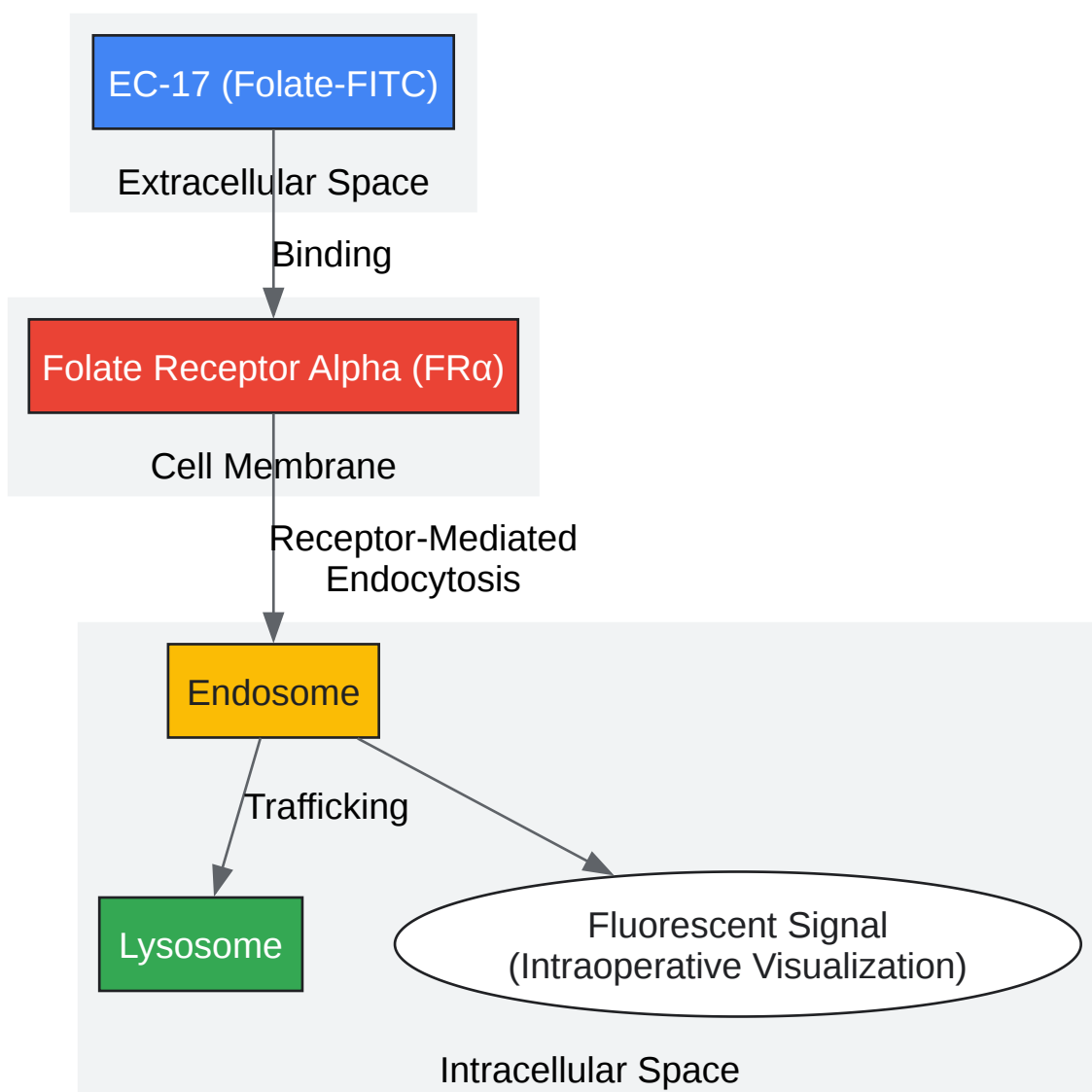
Introduction

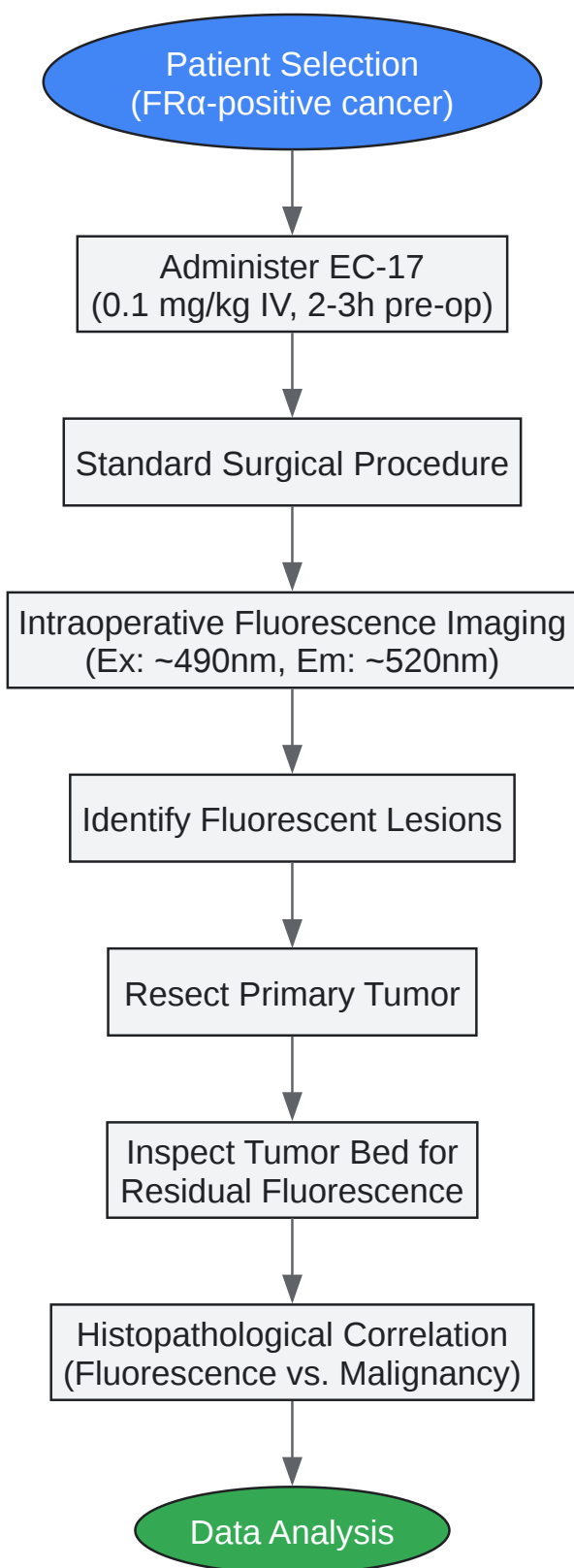
EC-17 (also known as Folate-FITC) is a fluorescent imaging agent designed for targeted intraoperative visualization of folate receptor alpha (FR α)-positive cancerous tissues.^[1] FR α is a cell surface receptor that is overexpressed in a variety of solid tumors, including ovarian, breast, and lung cancers, while having limited expression in normal, healthy tissues.^{[2][3][4]} This differential expression makes FR α an attractive target for cancer-specific imaging agents. **EC-17** is a conjugate of folic acid, which binds with high affinity to FR α , and fluorescein isothiocyanate (FITC), a fluorophore that emits a signal in the visible light spectrum.^[1] This targeted delivery allows for real-time identification of malignant lesions during surgery, potentially aiding in more complete tumor resection.^{[2][5]}

Mechanism of Action

EC-17 targets cancer cells through the high affinity of its folate component for the folate receptor alpha (FR α). Upon intravenous administration, **EC-17** circulates throughout the body and preferentially binds to FR α -expressing cells. Following binding, the **EC-17**/FR α complex is internalized by the cell through a process called receptor-mediated endocytosis. This leads to the accumulation of the fluorescent agent within the cancer cells, enabling their visualization under appropriate illumination.^[4]

Signaling Pathway of EC-17 Uptake





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